

Principle of CellTracker™ Violet BMQC Cell Retention: An In-depth Technical Guide

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Compound Name:	cellTracker violet BMQC	
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This technical guide provides a comprehensive overview of the core principles governing the intracellular retention of CellTracker[™] Violet BMQC, a fluorescent dye designed for long-term cell tracking. The content herein details the chemical properties, mechanism of action, and practical considerations for its application in biological research, with a focus on quantitative data and detailed experimental protocols.

Core Principle of Cellular Retention

CellTracker™ Violet BMQC (2,3,6,7-tetrahydro-9-bromomethyl-1H,5H-quinolizino(9,1-gh)coumarin) is a membrane-permeant dye that, once inside a living cell, becomes converted into a membrane-impermeant product, ensuring its retention through multiple cell generations. [1][2][3] The retention mechanism is a two-step process initiated by the passive diffusion of the dye across the cell membrane.

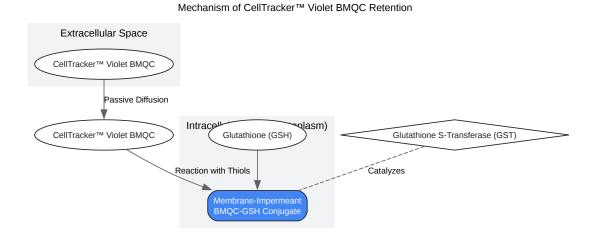
Upon entering the cytoplasm, the bromomethyl group of CellTracker™ Violet BMQC reacts with intracellular thiols.[1][2][3] This reaction is largely mediated by the enzyme glutathione S-transferase (GST), which catalyzes the conjugation of the dye to glutathione (GSH), a tripeptide abundant in the cytoplasm of most mammalian cells.[1][2][3][4] The resulting dye-glutathione conjugate is a significantly larger and more polar molecule than the original dye, rendering it membrane-impermeant and effectively trapping it within the cell.[1][2] This covalent modification is the cornerstone of its long-term retention.



The fluorescence of CellTracker™ Violet BMQC is inherently active and does not require enzymatic cleavage to be initiated.[1][2] The fluorescent signal from the retained conjugate can persist for at least 72 hours, allowing for extended tracking of cell populations.[3][5] The dye is passed on to daughter cells upon cell division, but it is not transferred to adjacent cells in a population.[3]

Mechanism of Action Pathway

The following diagram illustrates the process of CellTracker™ Violet BMQC entering a cell and its subsequent retention.



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Caption: Intracellular retention mechanism of CellTracker™ Violet BMQC.

Quantitative Data



The following tables summarize the key quantitative properties of CellTracker™ Violet BMQC.

Physical and Chemical Properties

Property	- Value	Reference
Chemical Name	9-(bromomethyl)-2,3,6,7- tetrahydro-1H,5H,11H- pyrano[2,3-f]pyrido[3,2,1- ij]quinolin-11-one	[5]
Alternative Name	2,3,6,7-tetrahydro-9- bromomethyl-1H,5H- quinolizino(9,1-gh)coumarin	[5]
Molecular Formula	C16H16BrNO2	[5]
Average Mass	334.20778 Da	[5]
Monoisotopic Mass	333.03644 Da	[5]

Spectral Characteristics

Parameter	Value (nm)	Note	Reference
Excitation Maximum (Ex max)	404-415	Varies slightly by measurement method	[5][6]
Emission Maximum (Em max)	516-526	Varies slightly by measurement method	[5][6]
Stokes' Shift	~122	A relatively large shift beneficial for detection	[6]
Recommended Excitation	405	Common violet laser line	[6]
Recommended Emission Filter	510/50 or 525/50 bandpass	For optimal signal detection	[3][6]

Performance Characteristics



Parameter	Value	Reference
Signal Retention Time	At least 72 hours	[3][5]
Cytotoxicity	Low cytotoxicity at working concentrations; normal cell viability and proliferation rates are maintained.	[2][5][7]
Working Concentration	0.5–25 μM (application dependent)	[1][2]

Experimental Protocols

The following are detailed methodologies for the use of CellTracker™ Violet BMQC in cell culture applications. It is recommended to optimize the dye concentration and incubation time for specific cell types and experimental conditions.

Preparation of Staining Solution

- Reconstitution of Stock Solution: Before opening, allow the vial of lyophilized CellTracker™
 Violet BMQC to warm to room temperature. Dissolve the contents in high-quality, anhydrous
 dimethyl sulfoxide (DMSO) to a final concentration of 10 mM.
- Preparation of Working Solution: Dilute the 10 mM stock solution in serum-free medium to the desired final working concentration (typically between 0.5–25 μM). For long-term studies (e.g., >3 days) or with rapidly dividing cells, a higher concentration (5–25 μM) may be required. For shorter experiments, a lower concentration (0.5–5 μM) is often sufficient.[1][2] [8] It is crucial to keep the dye concentration as low as possible to minimize potential artifacts.[1][2] Pre-warm the working solution to 37°C before use.[1][8]
 - Important: Avoid using amine- and thiol-containing buffers, such as Tris or HEPES, as they can react with the dye.[2][8]

Staining Protocol for Adherent Cells

Cell Preparation: Culture adherent cells on coverslips or in appropriate culture vessels until
they reach the desired confluency.



- Staining: a. Aspirate the culture medium from the cells. b. Gently add the pre-warmed CellTracker™ Violet BMQC working solution to the cells, ensuring the entire surface is covered.[2] c. Incubate the cells for 15–45 minutes at 37°C under normal culture conditions.
 [2]
- Washing: a. Remove the staining solution. b. Wash the cells once with fresh, pre-warmed culture medium or phosphate-buffered saline (PBS). c. Replace with fresh, pre-warmed, complete culture medium.[8]
- Incubation (Optional): For some applications, an additional incubation of 30 minutes at 37°C after replacing the medium can allow for the removal of any excess, unconjugated dye.[8]
- Imaging: The cells are now ready for imaging using a fluorescence microscope equipped with filters appropriate for violet excitation and blue/green emission.[2]

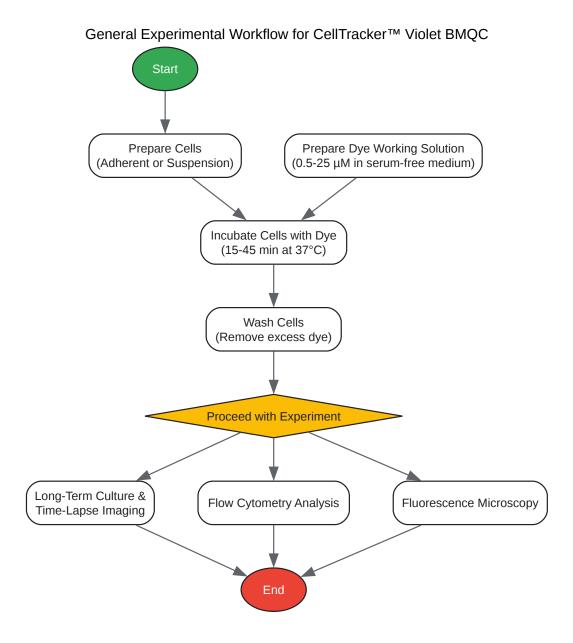
Staining Protocol for Cells in Suspension

- Cell Preparation: Harvest suspension cells by centrifugation and aspirate the supernatant.
- Staining: a. Gently resuspend the cell pellet in the pre-warmed CellTracker™ Violet BMQC working solution.[1] b. Incubate the cells for 15–45 minutes at 37°C under appropriate culture conditions, with occasional gentle mixing.[1]
- Washing: a. Centrifuge the stained cell suspension to pellet the cells. b. Remove the supernatant containing the staining solution. c. Resuspend the cell pellet in fresh, prewarmed complete culture medium.
- Final Preparation: The labeled cells can then be dispensed into appropriate culture vessels for further experiments or prepared for analysis (e.g., flow cytometry).[1]

Experimental Workflow

The following diagram outlines the general workflow for labeling and analyzing cells with CellTracker™ Violet BMQC.





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Caption: A generalized workflow for cell labeling with CellTracker™ Violet BMQC.



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